

Navigating the Safe Disposal of NOSH-Aspirin: A Procedural Guide

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Compound of Interest

Compound Name: NOSH-aspirin

CAS No.: 1357362-67-4

Cat. No.: B3235942

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For researchers, scientists, and drug development professionals engaged with the novel therapeutic agent **NOSH-aspirin**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. As a hybrid compound designed to release nitric oxide (NO), hydrogen sulfide (H₂S), and aspirin, its unique chemical properties necessitate a disposal protocol that addresses the potential hazards of its constituent parts.^[1]^[2]^[3] This guide provides essential, step-by-step procedures for the safe handling and disposal of **NOSH-aspirin** in a laboratory setting.

Understanding NOSH-Aspirin and its Decomposition

NOSH-aspirin is a synthetic derivative of acetylsalicylic acid, engineered to incorporate moieties that release both NO and H₂S.^[2]^[3] Upon degradation, it breaks down into aspirin, a nitric oxide donor, and a hydrogen sulfide donor (such as 5-(4-hydroxyphenyl)-3H-1,2-dithiole-3-thione, or ADT-OH).^[1]^[3]^[4] The disposal procedure must therefore account for the chemical reactivity and potential toxicity of these components.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **NOSH-aspirin** and its primary precursor, aspirin.

Property	NOSH-Aspirin	Aspirin (Acetylsalicylic Acid)
Molecular Formula	$C_{20}H_{15}NO_7S_3$ [5]	$C_9H_8O_4$ [6]
Molecular Weight	477.5 g/mol [4][5]	180.15 g/mol [6][7]
Physical State	Solid[4]	Solid (Powder)[7][8]
Melting Point	Not Available	136 - 140 °C / 276.8 - 284 °F[6][8]
Solubility	Not Available	Very slightly soluble in cold water[7]
Specific Gravity	Not Available	1.35[6][8]

Experimental Protocols: Proper Disposal Procedures for NOSH-Aspirin

Given that a specific Safety Data Sheet (SDS) for **NOSH-aspirin** is not readily available, the following disposal protocol is based on general principles of handling hazardous laboratory chemicals and information regarding its decomposition products. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines that may apply.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Sealable, labeled hazardous waste containers.
- Chemical fume hood.
- Inert absorbent material (e.g., vermiculite or sand).

Procedure for Unused or Expired **NOSH-Aspirin** (Solid):

- Hazard Assessment: Treat **NOSH-aspirin** as a hazardous chemical. Due to its decomposition into aspirin and gas-releasing compounds, it should not be disposed of in regular trash or down the drain.
- Containerization:
 - Ensure the original container is securely sealed.
 - If the original container is compromised, transfer the solid **NOSH-aspirin** to a new, compatible, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," the chemical name "**NOSH-Aspirin**," and any known hazard symbols.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[8] This area should be cool, dry, and well-ventilated.
- Disposal: Arrange for pickup and disposal by your institution's certified hazardous waste management service.

Procedure for Solutions Containing **NOSH-Aspirin**:

- Waste Collection:
 - Collect all aqueous and organic solutions containing **NOSH-aspirin** in separate, clearly labeled hazardous waste containers. Do not mix with other waste streams unless explicitly permitted by your EHS department.
 - The container label should specify the chemical name ("**NOSH-Aspirin**"), the solvent(s) used, and the approximate concentration.
- pH Neutralization (if applicable and safe): If the solution is highly acidic or basic, and your institutional guidelines permit, neutralize it to a pH between 6 and 8 before collection. Perform this step in a chemical fume hood with appropriate PPE. However, for unknown reaction byproducts, it is often safer to dispose of the solution as is.

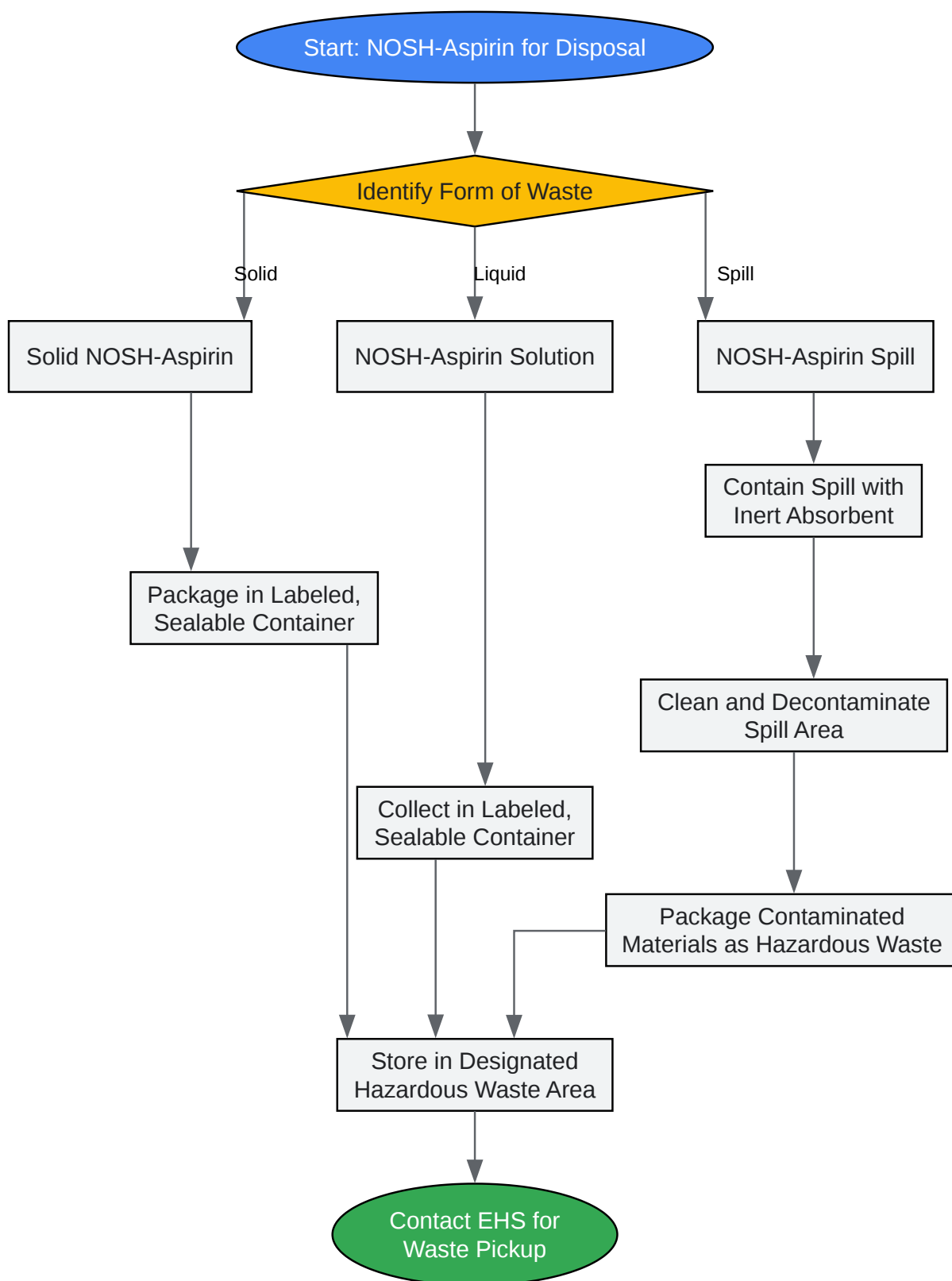
- **Storage and Disposal:** Store the sealed containers in the designated hazardous waste accumulation area and arrange for disposal through your institution's hazardous waste program.

Procedure for Spills:

- **Evacuate and Ventilate:** In case of a significant spill, evacuate the immediate area and ensure adequate ventilation. If the spill is large or involves volatile solvents, contact your institution's emergency response team.
- **Containment:** For small spills, contain the material using an inert absorbent like vermiculite or sand.
- **Cleanup:**
 - Wearing appropriate PPE, carefully sweep the solid material or absorb the liquid.
 - Place the contaminated absorbent material into a sealed, labeled hazardous waste container.
- **Decontamination:** Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- **Reporting:** Report the spill to your laboratory supervisor and EHS department, as required by your institution's policies.

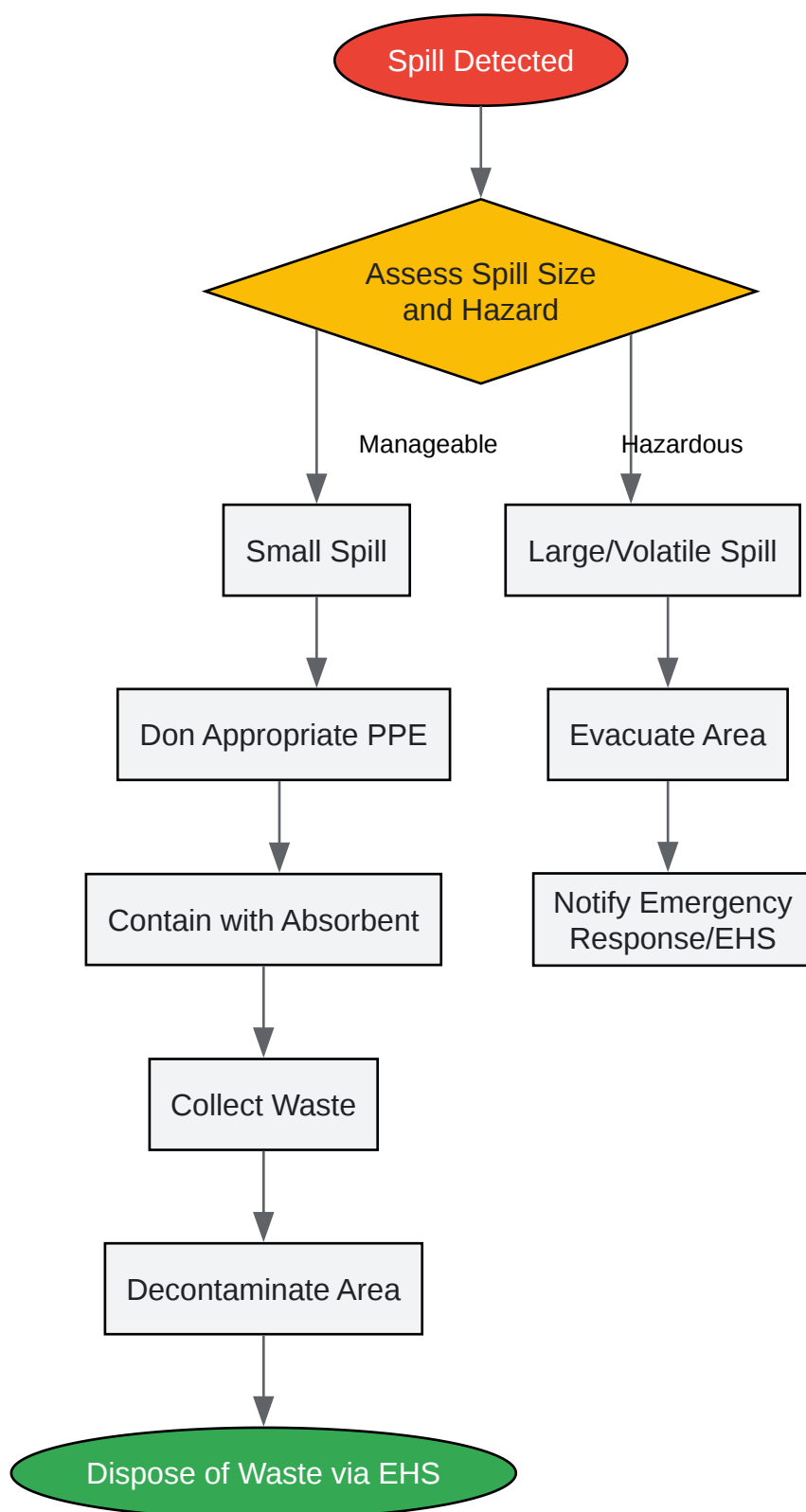
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **NOSH-aspirin**.



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Caption: Workflow for **NOSH-Aspirin** Waste Disposal.



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